

rosaramicin early biological studies

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Compound Focus: Rosaramicin

CAS No.: 35834-26-5

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Introduction to Rosaramicin

Rosaramicin (also known as rosamicin) is a **16-membered macrolide antibiotic** first isolated from the bacterium *Micromonospora rosaria* [1]. Early research in the 1970s highlighted it as a new macrolide with a broad spectrum of antibacterial activity, showing particular promise against certain Gram-negative bacteria and other pathogens [2] [3].

Early biological studies focused on several key areas, summarized in the table below.

| Study Aspect | Key Findings from Early Research |
|--|---|
| In Vitro Antimicrobial Activity | Activity against Gram-positive bacteria equal or superior to erythromycin; improved activity against Gram-negative bacteria; highly active against <i>Mycoplasma</i> and anaerobic species [2]. |
| In Vivo Efficacy (Meningitis Model) | Less effective than penicillin G at clearing <i>Streptococcus pneumoniae</i> from rabbit CSF; higher doses (250 mg/kg/day) caused fatal enterocolitis [3]. |
| Pharmacokinetics in Humans | Low oral bioavailability (32-39%); extensive tissue distribution; extensively metabolized; primarily excreted in feces [4]. |
| Prostatic Tissue Penetration | Found to be more concentrated in the prostate than erythromycin in dog studies, suggesting potential for treating prostatic infections [5]. |

Detailed Experimental Protocols

Here is a deeper look into the methodologies used in these foundational studies.

In Vitro Susceptibility Testing

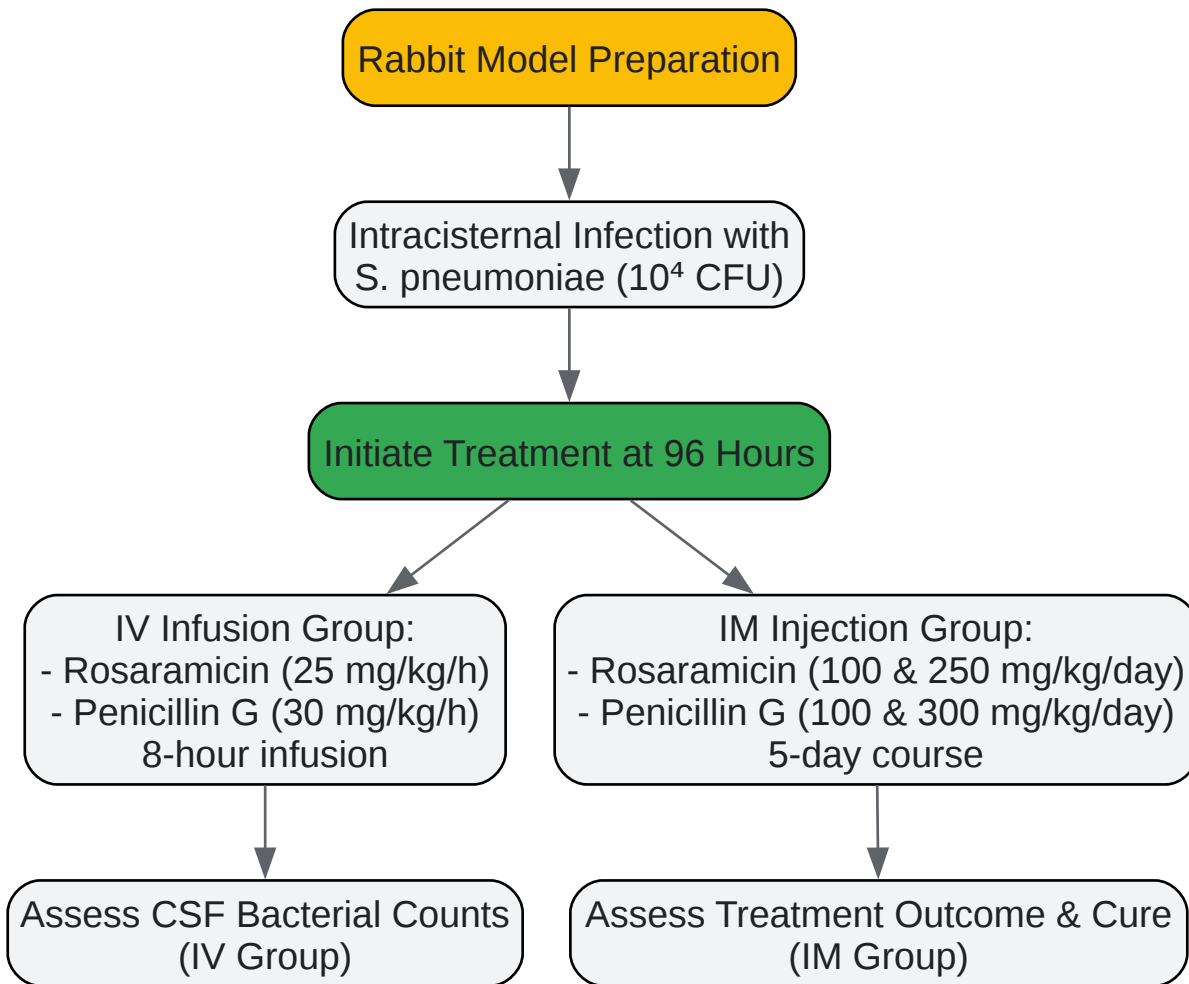
Early in vitro studies determined the **Minimum Inhibitory Concentration (MIC)** and **Minimum Bactericidal Concentration (MBC)** against various bacterial strains using standardized broth dilution methods [3]. The protocol can be summarized as follows:

- **Bacterial Inoculum:** A standardized suspension of the test organism (e.g., *Streptococcus pneumoniae*) was prepared.
- **Antibiotic Dilution:** **Rosaramicin** was serially diluted in a broth medium.
- **Inoculation and Incubation:** Each dilution was inoculated with the bacteria and incubated.
- **MIC Determination:** The lowest concentration of **rosaramicin** that prevented visible growth was recorded as the MIC.
- **MBC Determination:** Subcultures from tubes showing no growth were plated on agar. The lowest concentration that killed $\geq 99.9\%$ of the initial inoculum was the MBC.

For *Streptococcus pneumoniae* type III, one study reported a **rosaramicin** MIC of **0.25 $\mu\text{g/ml}$** and an MBC of **0.5 $\mu\text{g/ml}$** [3].

In Vivo Efficacy: Pneumococcal Meningitis Model

A key in vivo study compared **rosaramicin** to penicillin G in treating experimental pneumococcal meningitis in rabbits [3]. The experimental workflow is illustrated below:



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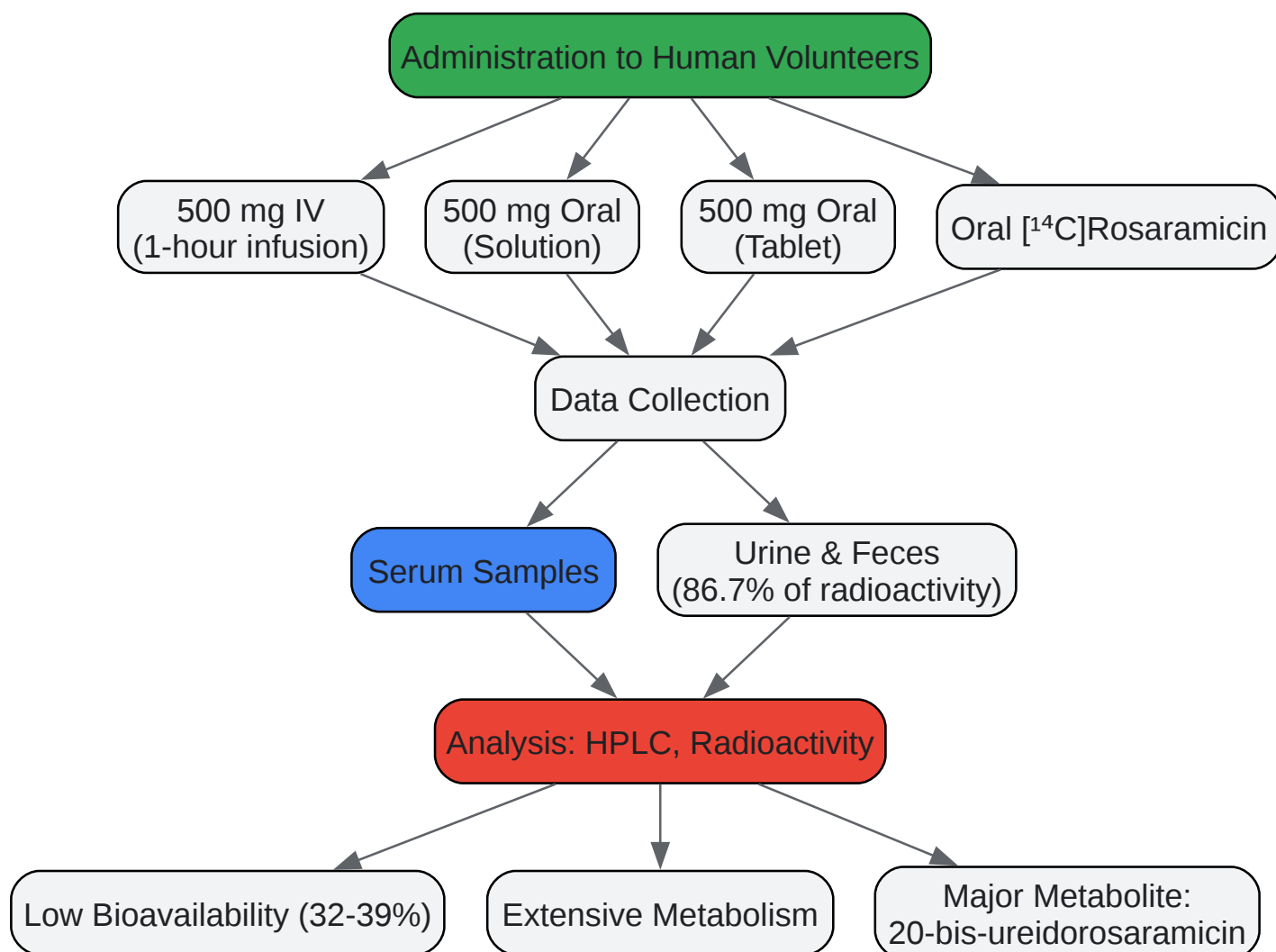
Experimental workflow of the rabbit pneumococcal meningitis study [3].

Key measurements included:

- **CSF Drug Concentration:** Measured using high-pressure liquid chromatography (HPLC) [6].
- **Bacterial Clearance:** Quantified by counting bacteria in CSF samples.
- **Therapeutic Outcome:** Defined as the number of rabbits cured after a 5-day treatment course.

Pharmacokinetic and Metabolism Study in Humans

A human study characterized **rosaramicin**'s pharmacokinetics and metabolic fate [4]. The design and findings are summarized in the following diagram:



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*Design and key findings of the human pharmacokinetic study for **rosaramicin** [4].*

Analytical Method for Serum Concentration

A specific **high-pressure liquid chromatographic (HPLC) method** was developed to monitor **rosaramicin** levels in serum [6]. The detailed protocol is as follows:

- **Internal Standard:** Add an internal standard to the serum sample.
- **Alkalinization:** Adjust the sample pH to alkaline.
- **Extraction:** Treat with potassium carbonate and extract with ether.

- **Chromatography:** Perform a reverse-phase column separation using an acetonitrile-acetate buffer mixture as the mobile phase.
- **Detection & Quantification:** The method was accurate and reproducible, with a sensitivity of about **0.01 µg/ml** of serum.

Current Research Status and Safety Profile

While early studies were promising, further development of **rosaramicin** appears limited. The search results indicate it is currently used **for research purposes only** and not for human treatment [7]. Significant findings that may have impacted its clinical development include:

- **Toxicity at High Doses:** A higher dosage regimen (250 mg/kg/day intramuscularly) produced **acute, fulminant enterocolitis and death** in rabbits [3].
- **Extensive Metabolism:** Only a small amount of the administered drug remained unchanged in the body, which could impact efficacy [4].

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